

Glycidol-d5 cross-validation with other standards

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Glycidol-d5

CAS No.: 1246819-20-4

Cat. No.: S1782816

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Information on Glycidol-d5

Here is the available key information for the **Glycidol-d5** standard, which is often a starting point for such a comparative analysis [1].

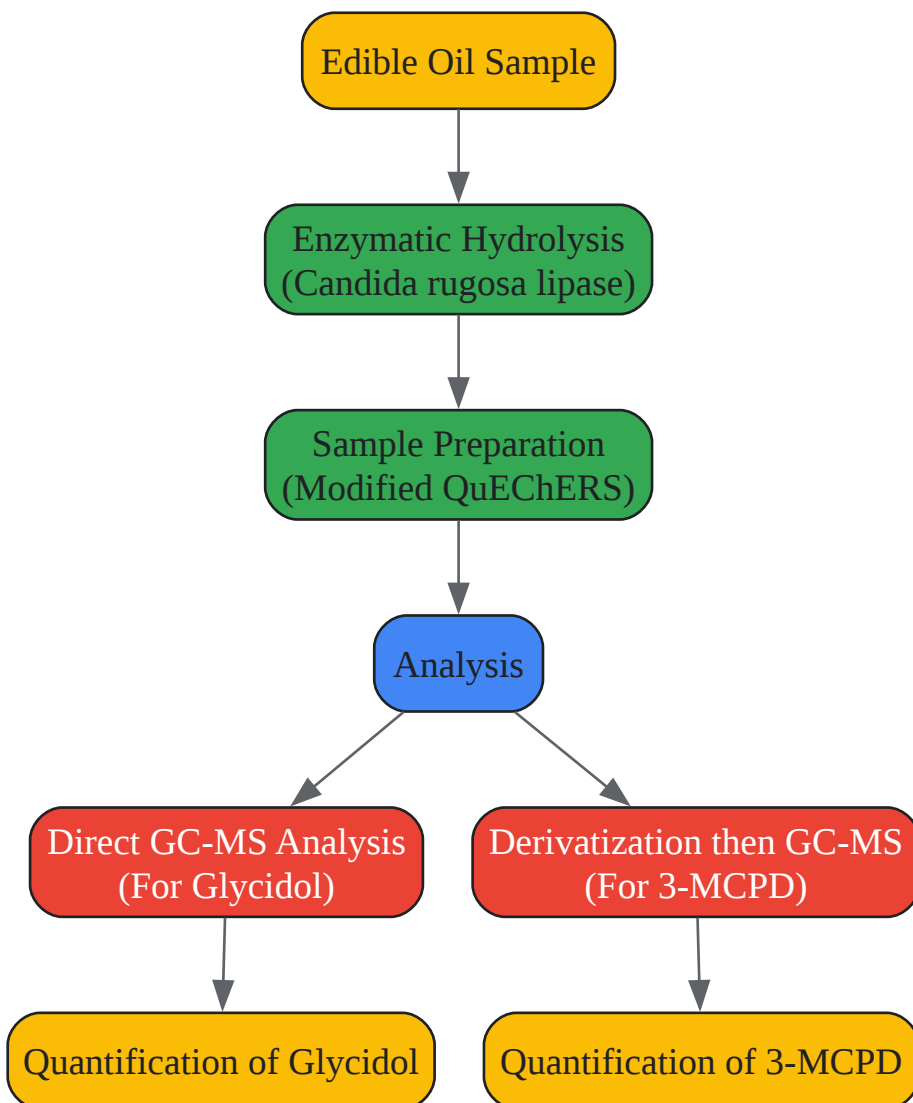
Property	Description
CAS Number	1246819-20-4 [1]
Alternate Names	2-Oxiranemethanol-d5 [1]
Molecular Formula	C ₃ HD ₅ O ₂ [1]
Molecular Weight	79.11 g/mol [1]
Primary Application	Serves as an internal standard for quantitative analysis using GC-MS and NMR [1].
Price (Example)	\$265.00 / 5 mg [1]

Context from Analytical Methods for Glycidol

While a direct comparison guide is not available, recent research highlights methodologies relevant to using **Glycidol-d5**. One study developed a method for determining glycidyl esters (GEs) in edible oils, with the following performance for glycidol [2]:

- **Limit of Detection (LOD):** 0.02 mg/kg [2]
- **Limit of Quantification (LOQ):** 0.1 mg/kg [2]

This method uses **enzymatic hydrolysis** with *Candida rugosa* lipase and a modified QuEChERS sample preparation to directly detect glycidol, aiming to avoid side reactions from traditional alkaline hydrolysis or halogenation steps [2]. The general workflow of this approach is outlined below:



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References

1. - Glycidol | CAS 1246819-20-4 | SCBT - Santa Cruz Biotechnology d 5 [scbt.com]
2. Determination of glycidyl esters and 3-MCPD esters in edible oils by... [pmc.ncbi.nlm.nih.gov]

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Address: Ontario, CA 91761, United States

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